

Safety and handling of 2-(1-Methyl-1H-pyrazol-4-YL)acetonitrile

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Compound of Interest

Compound Name: 2-(1-Methyl-1H-pyrazol-4-YL)acetonitrile

Cat. No.: B1388404

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An In-Depth Technical Guide to the Safe Handling of 2-(1-Methyl-1H-pyrazol-4-YL)acetonitrile

Introduction

2-(1-Methyl-1H-pyrazol-4-YL)acetonitrile is a heterocyclic building block of significant interest to researchers in medicinal chemistry and drug development. Its structure, featuring a pyrazole ring and a nitrile functional group, makes it a versatile synthon for creating more complex molecules with potential biological activity.^[1] However, the same features that make this compound chemically useful also necessitate a rigorous and informed approach to its handling and safety. The presence of the acetonitrile moiety is a primary toxicological concern, demanding strict protocols to mitigate risks.

This guide is designed for laboratory researchers, chemists, and drug development professionals. It moves beyond a simple recitation of standard safety data sheet (SDS) information to provide a deeper, scientifically-grounded framework for risk assessment and safe handling. By understanding the causality behind the recommended protocols, professionals can not only ensure their own safety but also foster a robust culture of safety within their organizations. The procedures outlined herein are based on the compound's known GHS classification and data from well-characterized structural analogs, particularly acetonitrile, to provide a comprehensive safety profile.

Section 1: Chemical and Physical Properties

A precise understanding of a compound's properties is the foundation of its safe handling. The key identifiers and computed physical properties for **2-(1-Methyl-1H-pyrazol-4-YL)acetonitrile** are summarized below.


Property	Value	Source
IUPAC Name	2-(1-methylpyrazol-4-yl)acetonitrile	PubChem[2]
CAS Number	754159-15-4	PubChem[2]
Molecular Formula	C ₆ H ₇ N ₃	PubChem[2]
Molecular Weight	121.14 g/mol	PubChem[2]
Monoisotopic Mass	121.064 Da	PubChem[2]
Canonical SMILES	CN1C=C(C=N1)CC#N	PubChem[2]
Appearance	(Not specified, typically solid at room temp.)	-
XLogP3-AA (Predicted)	-0.1	PubChem[2]

Section 2: Hazard Identification and Toxicology

The primary acute hazard associated with **2-(1-Methyl-1H-pyrazol-4-YL)acetonitrile** is its high toxicity via oral, dermal, and inhalation routes. This is formally recognized in its GHS classification.

Globally Harmonized System (GHS) Classification

The GHS provides a universal standard for hazard communication. The classification for this compound is unambiguous and indicates a significant risk.

GHS Element	Classification	Hazard Statement
Pictogram	 alt text	-
Signal Word	Danger	-
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[2]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[2]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.[2]

Toxicological Profile: The Role of the Nitrile Group

While specific toxicological studies on **2-(1-Methyl-1H-pyrazol-4-yl)acetonitrile** are not widely published, the toxicity profile is overwhelmingly dictated by the acetonitrile functional group. Organic nitriles, particularly those of low molecular weight, are known to be metabolized in the body to produce hydrogen cyanide.[3][4]

Mechanism of Toxicity: The toxic effects are the result of its metabolism into hydrogen cyanide, which inhibits cytochrome oxidase, a critical enzyme in cellular respiration.[4] This disruption of aerobic metabolism can lead to cytotoxic hypoxia. The onset of symptoms may be delayed for several hours as the parent compound is slowly metabolized.[3][4]

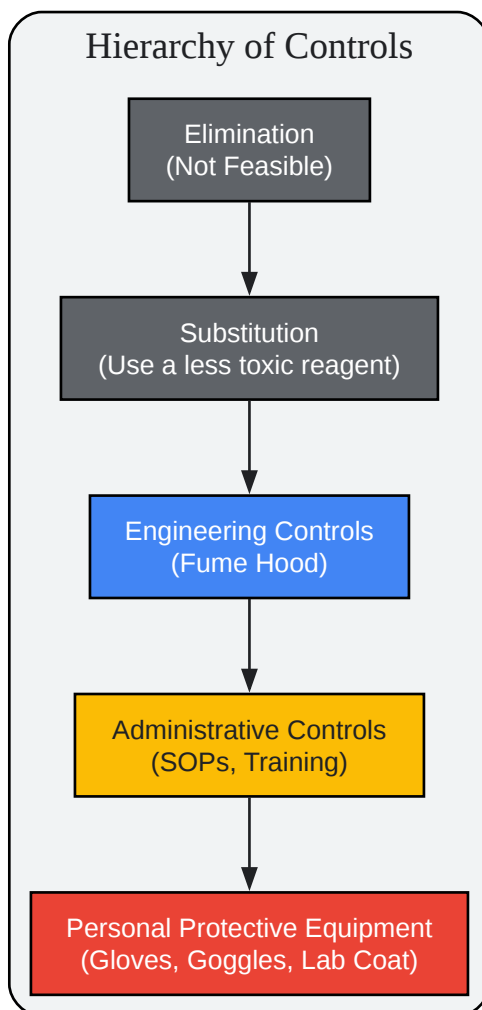
Symptoms of Exposure: Initial symptoms of overexposure can be subtle and may include headache, dizziness, nausea, and anxiety.[3][5] As poisoning progresses, more severe effects can manifest, including vomiting, respiratory depression, convulsions, loss of consciousness, cardiovascular collapse, and potentially death.[3][5]

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach, beginning with robust engineering controls and supplemented by appropriate PPE, is mandatory for handling this compound.

The Hierarchy of Controls

The most effective safety strategies prioritize engineering solutions to isolate the hazard, followed by administrative rules and finally, personal protective equipment.



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Caption: The Hierarchy of Controls prioritizes engineering solutions over PPE.

Engineering Controls

- Chemical Fume Hood: All work involving **2-(1-Methyl-1H-pyrazol-4-yl)acetonitrile**, including weighing, transfers, and reaction setup, must be performed inside a certified chemical fume hood. This is the primary method for preventing inhalation exposure.

- **Ventilation:** The laboratory should be well-ventilated to prevent the accumulation of fugitive vapors.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully. Standard laboratory attire (long pants, closed-toe shoes) is assumed.

- **Eye and Face Protection:** Chemical safety goggles are mandatory. If there is a splash hazard, a full-face shield should be worn in addition to goggles.^[6]
- **Skin Protection:**
 - **Gloves:** Wear chemical-resistant gloves. Double-gloving (e.g., two pairs of nitrile gloves) is recommended to protect against undetected punctures. Consult a glove compatibility chart for breakthrough times.
 - **Lab Coat:** A flame-resistant lab coat should be worn and kept fully buttoned.
- **Respiratory Protection:** When used within a fume hood, additional respiratory protection is typically not required. In the event of a significant spill or failure of engineering controls, a full-face respirator with an appropriate organic vapor/acid gas cartridge or a self-contained breathing apparatus (SCBA) would be necessary for emergency responders.^{[7][8]}

Section 4: Safe Handling and Storage Protocols

Adherence to strict, documented protocols is essential for mitigating the risks associated with this compound.

Experimental Protocol: Weighing and Handling a Solid Sample

- **Preparation:** Don all required PPE (double gloves, safety goggles, lab coat). Verify that the chemical fume hood is functioning correctly.
- **Designated Area:** Designate a specific area within the fume hood for handling the compound. Cover the work surface with absorbent, disposable bench paper.

- **Weighing:** If weighing a solid, tare a suitable container on a balance inside the fume hood. Carefully transfer the required amount of the compound using a spatula, avoiding the creation of dust or aerosols.
- **Transfers:** If making a solution, add the solvent to the solid slowly to avoid splashing. Cap the container securely before removing it from the fume hood.
- **Decontamination:** After use, carefully wipe down the spatula and any other equipment with a suitable solvent (e.g., isopropanol), placing the contaminated wipes into a designated hazardous waste bag.
- **Glove Removal:** Remove the outer pair of gloves and dispose of them in the hazardous waste stream before leaving the fume hood area. Remove the inner pair before leaving the lab.
- **Hand Washing:** Wash hands thoroughly with soap and water after completing the work and removing PPE.[\[7\]](#)[\[9\]](#)

Storage Requirements

Proper storage is critical to prevent accidental exposure and degradation of the material.

- **Container:** Keep the compound in a tightly sealed, clearly labeled container.[\[7\]](#)[\[10\]](#)
- **Location:** Store in a cool, dry, and well-ventilated area that is designated for toxic chemicals. [\[7\]](#)[\[11\]](#) The storage location should be locked and accessible only to authorized personnel. [\[11\]](#)[\[12\]](#)
- **Incompatibilities:** Store away from strong oxidizing agents, strong acids, and strong bases. [\[11\]](#) Keep away from heat, sparks, and open flames.[\[7\]](#)[\[13\]](#)

Section 5: Emergency Procedures

Preparedness is key to managing any incident effectively. All personnel working with this compound must be familiar with these procedures. A cyanide antidote kit should be readily available in the facility.[\[14\]](#)

Spill Response

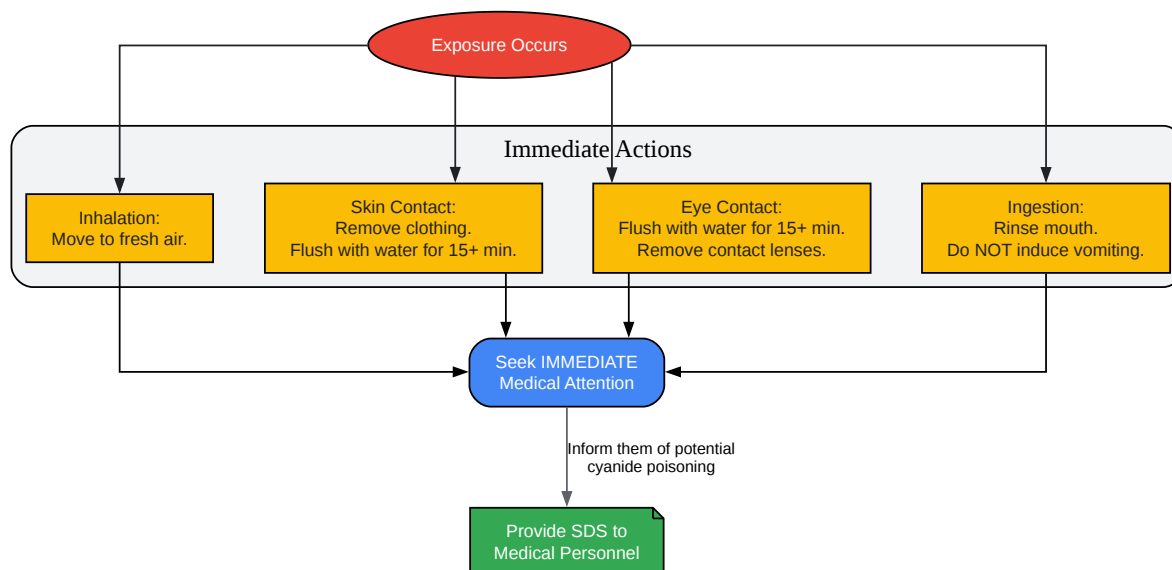
For a small spill (<100 mL of solution or a few grams of solid) inside a chemical fume hood:

- **Alert:** Alert nearby personnel and restrict access to the area.
- **Contain:** Use an inert absorbent material like vermiculite or sand to cover the spill. Do not use combustible materials like paper towels.
- **Collect:** Using non-sparking tools, carefully scoop the absorbent material into a labeled, sealable container for hazardous waste.[\[13\]](#)[\[15\]](#)
- **Decontaminate:** Wipe the spill area with a suitable solvent, followed by soap and water. Place all cleaning materials in the hazardous waste container.
- **Report:** Report the incident to the laboratory supervisor or safety officer.

For large spills, evacuate the area immediately and contact your institution's emergency response team.

First Aid Measures

Immediate and decisive action is critical in the event of an exposure.



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Caption: Emergency response protocol for any route of exposure.

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration (avoid mouth-to-mouth). Seek immediate medical attention.[12][13]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[7][16]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[12][16]
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. If the person is conscious, give them a small amount of water to drink. Seek immediate medical attention. [12][13]

Note to Physician: This compound is an organic nitrile that may be metabolized to cyanide. Onset of symptoms may be delayed. Treatment should be directed at managing cyanide poisoning.[3][4]

Section 6: Waste Disposal

All waste materials containing **2-(1-Methyl-1H-pyrazol-4-yl)acetonitrile** must be treated as hazardous waste.

- Containers: Collect excess material and any contaminated items (gloves, bench paper, cleaning materials) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Regulations: Dispose of waste in accordance with all local, state, and federal regulations.[7][11] Do not dispose of down the drain.

Conclusion

2-(1-Methyl-1H-pyrazol-4-yl)acetonitrile is a valuable research chemical, but its high acute toxicity requires the highest standards of safety and handling. By understanding its toxicological profile, implementing robust engineering controls, using appropriate PPE, and adhering to strict handling and emergency protocols, researchers can work with this compound confidently and safely. A proactive and informed approach to safety is not a barrier to scientific progress but an essential prerequisite for it.

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